

The role of Tptpt in cellular signaling pathways

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An In-Depth Technical Guide to the Role of TPT1/TCTP in Cellular Signaling Pathways

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Introduction

Initially identified as a Translationally Controlled Tumor Protein (TCTP), the protein encoded by the TPT1 gene is a highly conserved, multifunctional protein implicated in a vast array of fundamental cellular processes. Also known as Fortilin, Histamine-Releasing Factor (HRF), or p23, TPT1/TCTP is a key player in cell growth, proliferation, apoptosis, and autophagy. Its dysregulation is frequently associated with tumorigenesis, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the role of TPT1/TCTP in critical cellular signaling pathways, complete with quantitative data, detailed experimental protocols, and visual representations of the molecular interactions.

Core Signaling Pathways Involving TPT1/TCTP

TPT1/TCTP functions as a critical node in several interconnected signaling pathways that govern cell fate. Its influence is predominantly observed in the regulation of apoptosis, the mTOR pathway, and its intricate relationship with the tumor suppressor p53.

Regulation of Apoptosis

A primary function of TPT1/TCTP is its potent anti-apoptotic activity, primarily executed through its interaction with the Bcl-2 family of proteins. TPT1/TCTP directly binds to the anti-apoptotic proteins Mcl-1 and Bcl-xL, enhancing their stability and preventing the mitochondrial outer

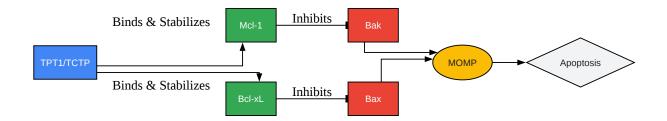




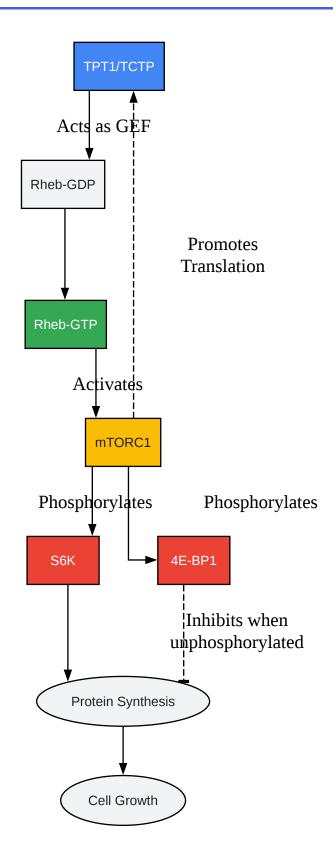


membrane permeabilization (MOMP) that precedes apoptosis.[1] By sequestering these prosurvival proteins, TPT1/TCTP effectively inhibits the activation of the intrinsic apoptotic cascade.

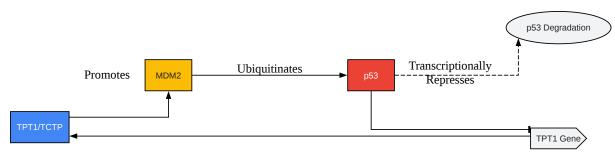




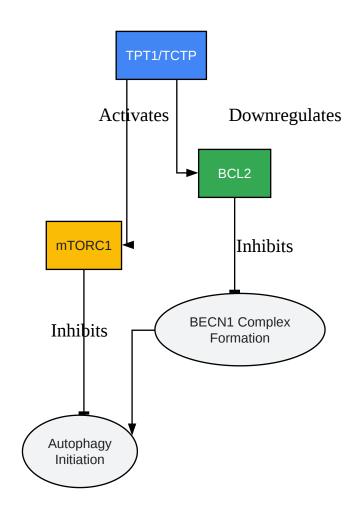








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